

"Methyl 4-(2-methoxy-2-oxoethyl)benzoate"

molecular weight and formula

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Compound of Interest

Compound Name: **Methyl 4-(2-methoxy-2-oxoethyl)benzoate**

Cat. No.: **B1337154**

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Technical Data: Methyl 4-(2-methoxy-2-oxoethyl)benzoate

This guide provides the core physicochemical properties of **Methyl 4-(2-methoxy-2-oxoethyl)benzoate**, a compound relevant to chemical synthesis and pharmaceutical research. The primary focus is on its molecular formula and weight, presented for a technical audience of researchers and drug development professionals.

Physicochemical Properties

The fundamental molecular attributes of **Methyl 4-(2-methoxy-2-oxoethyl)benzoate** are summarized below. These values are calculated based on its chemical structure.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ O ₄ [1] [2] [3]
Molecular Weight	208.21 g/mol [2] [4]
Alternate Name	4-Methoxycarbonylmethyl-benzoic acid methyl ester [2]
CAS Number	52787-14-1 [2] [3] [4]

Calculation Methodology

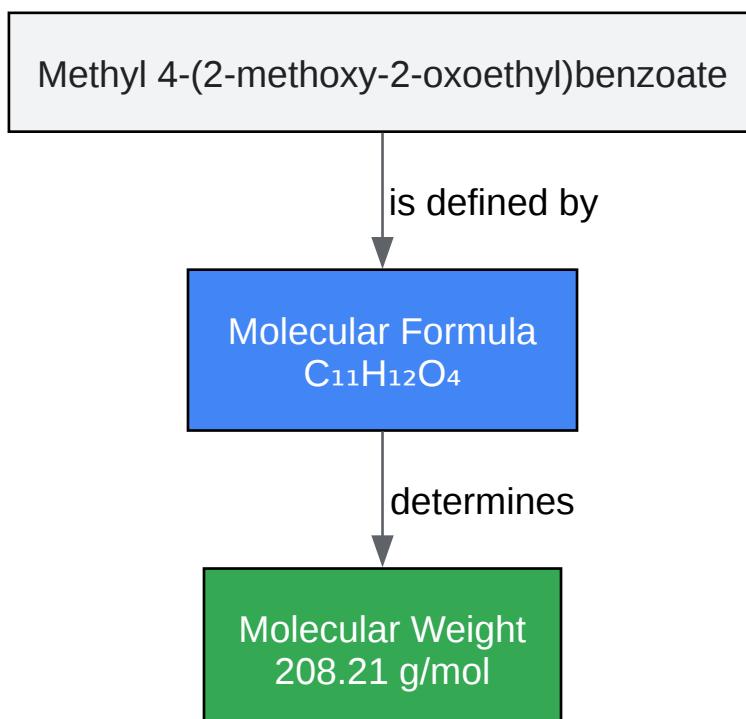
The molecular weight of a chemical compound is a derived property, not an experimental one in this context. It is determined by the following protocol:

- Establish the Molecular Formula: The precise molecular formula is determined to be $C_{11}H_{12}O_4$, indicating it contains 11 carbon atoms, 12 hydrogen atoms, and 4 oxygen atoms. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Sum Atomic Weights: The molecular weight is calculated by summing the atomic weights of the constituent atoms. Using standard atomic weights ($C \approx 12.011$ u, $H \approx 1.008$ u, $O \approx 15.999$ u), the total molecular weight is computed.

This standard, non-experimental procedure provides the theoretical molecular weight of an isotopically normal sample of the compound.

Logical Data Relationship

The relationship between the compound's name, its elemental composition (formula), and its resulting mass (molecular weight) is a foundational concept in chemistry. This logical flow is depicted in the diagram below.



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Caption: Logical flow from compound name to molecular formula and weight.

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References

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- 2. scbt.com [scbt.com]
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